

Trimethylsulfonium Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Trimethylsulfonium chloride*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Trimethylsulfonium chloride**, a versatile reagent with significant applications in organic synthesis and various research fields. This document details its chemical structure, physicochemical properties, synthesis protocols, and key reactions, with a focus on its role in the formation of sulfur ylides for reactions such as the Corey-Chaykovsky reaction.

Chemical Structure and Properties

Trimethylsulfonium chloride is an organic salt consisting of a trimethylsulfonium cation and a chloride anion.[1] The central sulfur atom in the cation is bonded to three methyl groups, resulting in a trigonal pyramidal molecular geometry.[2] X-ray crystallography studies have determined the C-S-C bond angles to be approximately 102° , a slight compression from the ideal tetrahedral angle of 109.5° due to the presence of a lone pair of electrons on the sulfur atom.[2] The carbon-sulfur bond distance is approximately 177 picometers.[2]

Physicochemical Properties

A summary of the key quantitative data for **Trimethylsulfonium chloride** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	C ₃ H ₉ ClS	[2][3]
Molecular Weight	112.62 g/mol	[2][4]
CAS Number	3086-29-1	[5]
Appearance	Colorless crystals or white solid	[2]
Melting Point	Decomposes at ~100 °C; another source states 162 °C	[2][6]
Solubility	Very soluble in water and ethanol	[6]
Hygroscopicity	Highly hygroscopic	[6]
¹ H NMR (D ₂ O, 600 MHz)	δ 2.87 (s, 9H)	[7]
InChI Key	OWUGVJBQKGQKJ- UHFFFAOYSA-M	[5]
SMILES	C--INVALID-LINK--C.[Cl-]	[3]

Synthesis of Trimethylsulfonium Chloride

The most common laboratory and industrial synthesis of **Trimethylsulfonium chloride** involves the reaction of dimethyl sulfide with methyl chloride.[7]

Experimental Protocol: Synthesis from Sodium Sulfide Nonahydrate and Chloromethane

This method provides a direct synthesis route to **Trimethylsulfonium chloride**.[7]

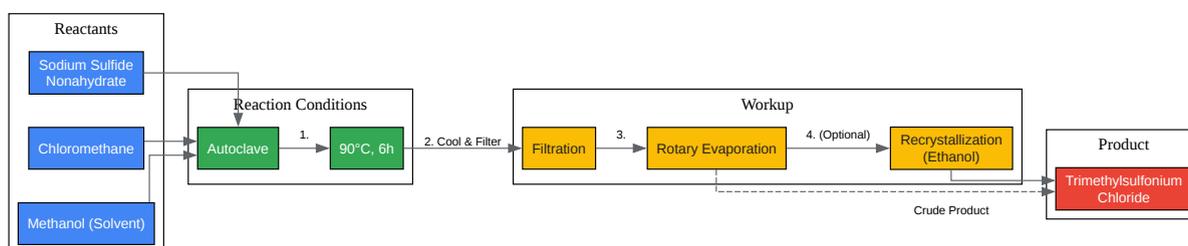
Materials:

- Sodium sulfide nonahydrate (Na₂S·9H₂O)
- Chloromethane (CH₃Cl)

- Anhydrous methanol
- 50 mL tetrafluoroethylene-lined autoclave

Procedure:

- Add 12.0 g of sodium sulfide nonahydrate and 30 mL of anhydrous methanol to a 50 mL tetrafluoroethylene-lined autoclave.[7]
- At a low temperature, introduce 14.7 g of methyl chloride into the autoclave.[7]
- Seal the autoclave and heat it in an external bath to 90 °C for 6 hours.[7]
- After the reaction, cool the autoclave to room temperature.[7]
- Filter the reaction solution and remove the solvent by rotary evaporation to obtain the crude white solid product.[7]
- The crude product can be recrystallized from ethanol to yield colorless crystals of high purity (>99% by NMR).[7]



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Figure 1. Experimental workflow for the synthesis of **Trimethylsulfonium chloride**.

Key Reactions and Applications

Trimethylsulfonium chloride is a crucial precursor for the generation of dimethylsulfonium methylide, a sulfur ylide.^[8] This ylide is a key reagent in the Corey-Chaykovsky reaction, which is widely used for the synthesis of epoxides, aziridines, and cyclopropanes.^{[9][10]}

The Corey-Chaykovsky Reaction

The Corey-Chaykovsky reaction involves the reaction of a sulfur ylide with a ketone, aldehyde, imine, or enone.^[10] Unlike the Wittig reaction which leads to olefins, the Corey-Chaykovsky reaction produces three-membered rings.^[11]

Experimental Protocol: Epoxidation using the Corey-Chaykovsky Reaction

The following is a general procedure for the epoxidation of a ketone using a sulfur ylide generated from a trimethylsulfonium salt.

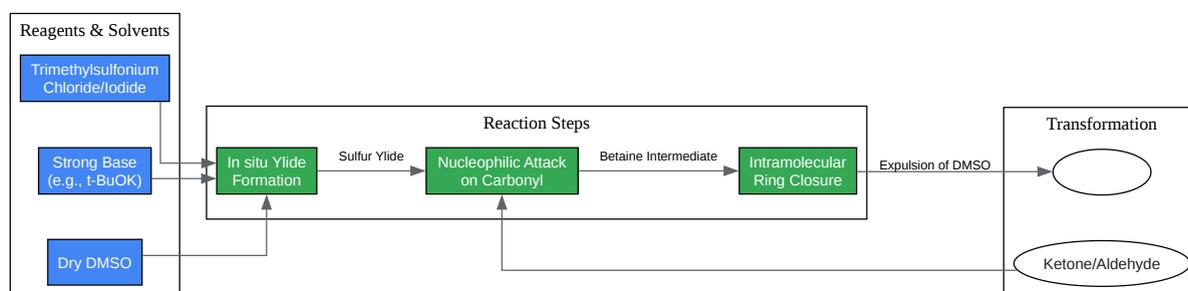
Materials:

- Trimethylsulfonium iodide (or chloride)
- Dry Dimethyl sulfoxide (DMSO)
- Potassium tert-butoxide
- Substrate (e.g., allyl cyclohexanone)
- Ethyl ether
- Water
- Anhydrous magnesium sulfate

Procedure:

- Dissolve trimethylsulfonium iodide (1.65 eq) in dry DMSO with stirring until a clear solution is obtained.^[12]

- Add the ketone substrate (1.0 eq) to the solution.[12]
- Add a solution of potassium tert-butoxide (1.65 eq) in DMSO.[12]
- Stir the resulting solution at room temperature for 2 hours.[12]
- Quench the reaction by adding water.[12]
- Extract the product with ethyl ether.[12]
- Wash the organic phase with water and dry over anhydrous magnesium sulfate.[12]
- Evaporate the solvent to obtain the crude epoxide, which can be further purified by column chromatography.[12]



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Figure 2. Logical relationship in the Corey-Chaykovsky epoxidation reaction.

Safety and Handling

Trimethylsulfonium chloride is an irritant to the eyes, respiratory system, and skin.[1] It may be harmful if swallowed.[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[13] It should be stored

in a cool, dry, and well-ventilated place, protected from moisture due to its hygroscopic nature.

[13]

Conclusion

Trimethylsulfonium chloride is a valuable and versatile reagent in organic synthesis, primarily serving as a precursor to dimethylsulfonium methylide for the Corey-Chaykovsky reaction. Its ability to facilitate the formation of epoxides, aziridines, and cyclopropanes makes it an important tool for medicinal chemists and researchers in drug development. A thorough understanding of its properties, synthesis, and reaction mechanisms is crucial for its effective and safe utilization in the laboratory.

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